

Moxidectin-d3: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: Moxidectin-d3

Cat. No.: B15622876

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Moxidectin-d3**. The information herein is curated to support researchers, scientists, and professionals in drug development in ensuring the integrity and reliability of **Moxidectin-d3** in their studies. While specific stability data for the deuterated form is limited, this guide leverages extensive data from its parent compound, Moxidectin, to infer stability characteristics and provide robust handling protocols. **Moxidectin-d3** is primarily utilized as an internal standard for the quantification of Moxidectin in analytical methods such as Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS).

Core Stability Profile

Moxidectin-d3, as a solid, is a stable compound when stored under appropriate conditions. Commercial suppliers indicate a shelf life of at least four years when stored at -20°C.^[1] The stability of Moxidectin, the non-deuterated analogue, has been more extensively studied and provides valuable insights into the potential degradation pathways of **Moxidectin-d3**.

General Storage Recommendations

Proper storage is critical to maintain the chemical integrity of **Moxidectin-d3**. The following conditions are recommended based on available data.

Parameter	Recommendation	Source
Storage Temperature	-20°C	[1][2]
Physical Form	Solid	[1]
Shipping Condition	Room temperature (continental US; may vary elsewhere)	[1]
Long-term Stability	≥ 4 years	[1]

Forced Degradation and Stability-Indicating Studies

Forced degradation studies are essential for identifying potential degradation products and establishing the intrinsic stability of a drug substance. Studies on Moxidectin have revealed its degradation profile under various stress conditions, which is crucial for developing stability-indicating analytical methods.

Moxidectin has demonstrated good stability under thermal stress.[3][4][5][6] However, it is susceptible to degradation under acidic and alkaline conditions.[3][4][5][6]

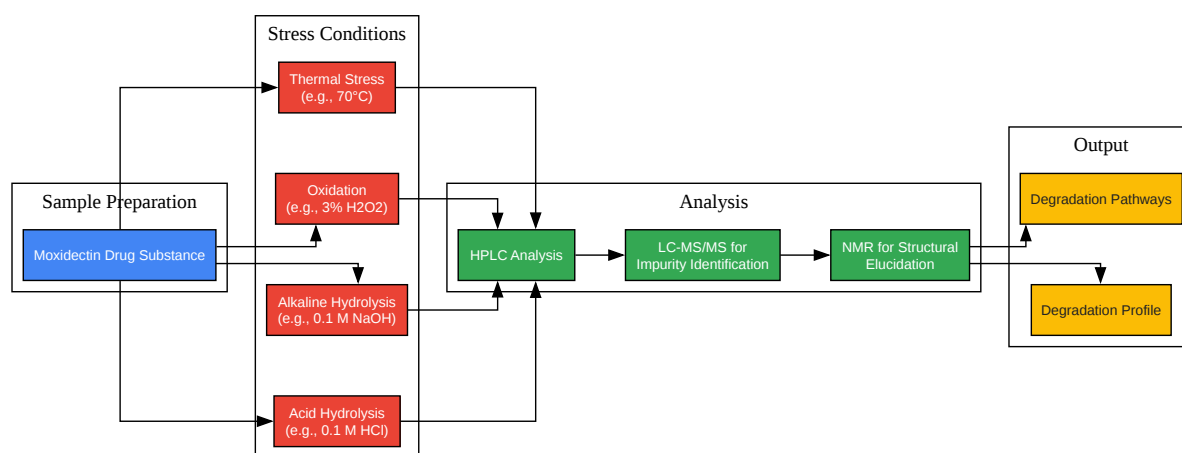
Summary of Moxidectin Degradation Products

Stress Condition	Major Degradation Products	Reference
Acid Hydrolysis	3,4-epoxy-moxidectin, 23-keto-nemadectin, (23Z)-moxidectin	[3][4][5][6][7]
Alkaline Hydrolysis	2-epi and Δ 2,3 isomers (Impurities D and E in European Pharmacopoeia)	[3][4][5][6]
Oxidation	23-keto-nemadectin (to a lesser extent than acid hydrolysis)	[3][4][5][6]
Thermal	Relatively stable; no significant increase in impurities	[3][8]

Experimental Protocols

Detailed methodologies are critical for replicating and validating stability studies. The following sections outline typical experimental protocols for forced degradation studies of Moxidectin.

Forced Degradation Experimental Workflow



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Caption: A typical experimental workflow for forced degradation studies of Moxidectin.

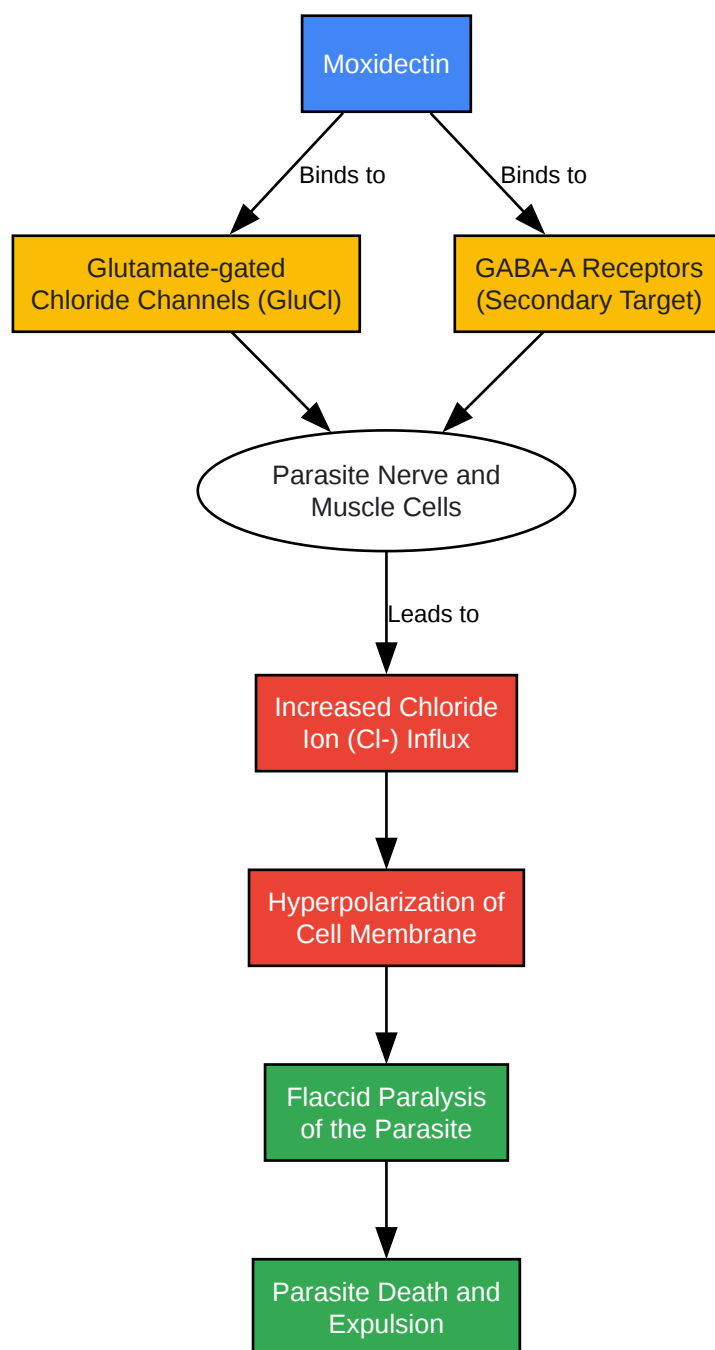
Protocol for Acid, Alkaline, and Oxidative Degradation

- Sample Preparation: Prepare solutions of Moxidectin in a suitable solvent (e.g., methanol or acetonitrile).
- Stress Application:

- Acid Hydrolysis: Treat the Moxidectin solution with an acid (e.g., 0.1 M HCl) and incubate at a specified temperature (e.g., 70°C) for a defined period.
- Alkaline Hydrolysis: Treat the Moxidectin solution with a base (e.g., 0.1 M NaOH) and incubate under controlled conditions.
- Oxidative Degradation: Treat the Moxidectin solution with an oxidizing agent (e.g., 3% hydrogen peroxide) at room temperature.
- Neutralization: After the stress period, neutralize the acidic and alkaline samples.
- Analysis: Analyze the stressed samples using a stability-indicating HPLC method.[7]
- Characterization: Identify and characterize the degradation products using techniques such as LC-MS/MS and NMR spectroscopy.[3][4][5][6][7]

Mechanism of Action: Signaling Pathway

While not directly related to stability, understanding the mechanism of action of Moxidectin is crucial for its application. Moxidectin is an anthelmintic agent that acts on the nervous system of parasites.[9]



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Caption: Signaling pathway for the mechanism of action of Moxidectin.

Moxidectin selectively binds to glutamate-gated chloride ion channels (GluCIs) and, to a lesser extent, gamma-aminobutyric acid (GABA-A) receptors in invertebrate nerve and muscle cells. [10][11][12] This binding increases the permeability of the cell membrane to chloride ions, leading to an influx of these ions.[9][10] The increased intracellular chloride concentration

causes hyperpolarization of the nerve and muscle cells, making them less excitable.[9] This results in flaccid paralysis and ultimately the death of the parasite.[9][10]

Conclusion

Moxidectin-d3 is a stable compound when stored under the recommended conditions of -20°C in a solid form. Insights from forced degradation studies on its non-deuterated counterpart, Moxidectin, highlight its susceptibility to acidic and alkaline hydrolysis. For researchers and drug development professionals, adherence to proper storage and handling procedures is paramount to ensure the accuracy and reliability of analytical results where **Moxidectin-d3** is used as an internal standard. The provided experimental protocols and mechanism of action pathway serve as a valuable resource for further research and application.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. Moxidectin-d3 | CAS | LGC Standards [lgcstandards.com]
- 3. Isolation and characterization of degradation products of moxidectin using LC, LTQ FT-MS, H/D exchange and NMR - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Isolation and characterization of degradation products of moxidectin using LC, LTQ FT-MS, H/D exchange and NMR | CoLab [colab.ws]
- 5. researchgate.net [researchgate.net]
- 6. Isolation and characterization of degradation products of moxidectin using LC, LTQ FT-MS, H/D exchange and NMR | Semantic Scholar [semanticscholar.org]
- 7. Identification and Characterization of Acidic Degradation Products of Moxidectin Drug Substance Including Degradation Pathways Using LC, HRMS, and NMR - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Moxidectin Degradation Analysis | PDF | Mass Spectrometry | High Performance Liquid Chromatography [scribd.com]

- 9. What is the mechanism of Moxidectin? [synapse.patsnap.com]
- 10. Moxidectin | C₃₇H₅₃NO₈ | CID 9832912 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. Frontiers | A review of moxidectin vs. other macrocyclic lactones for prevention of heartworm disease in dogs with an appraisal of two commercial formulations [frontiersin.org]
- 12. Moxidectin: a review of chemistry, pharmacokinetics and use in horses - PMC [pmc.ncbi.nlm.nih.gov]
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